

# Sulforhodamine G stock solution stability DMSO

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## Compound Focus: Sulforhodamine G

CAS No.: 5873-16-5

Cat. No.: S596859

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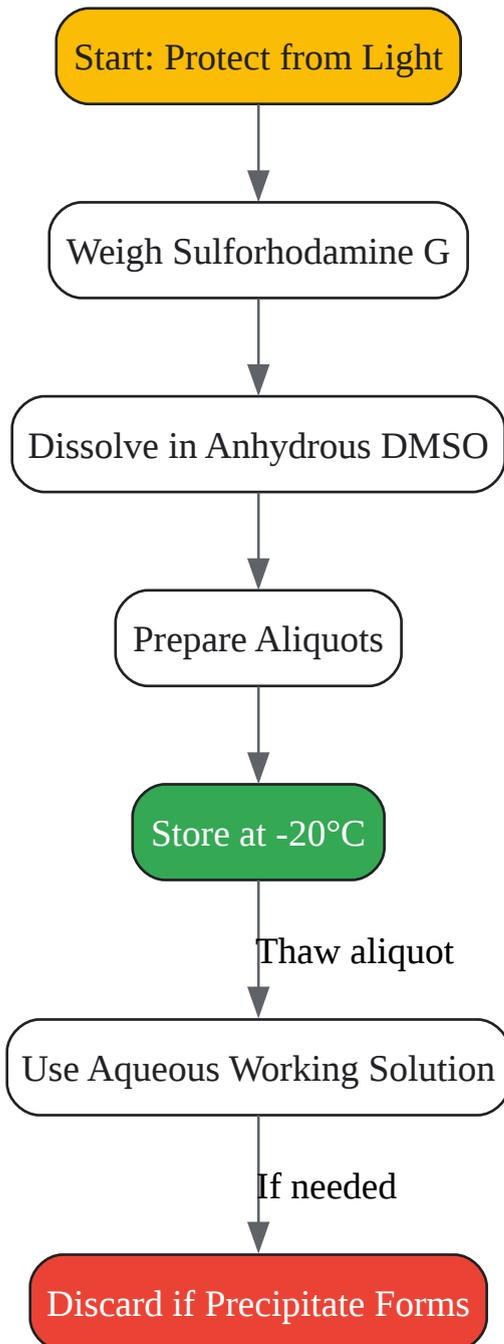
## Sulforhodamine G Properties & Handling

The table below summarizes the key characteristics of **Sulforhodamine G** from supplier data.

Property	Specification	Source / Citation
CAS Number	5873-16-5	[1] [2] [3]
Molecular Weight	530.6 g/mol (as sodium salt) / 552.59 g/mol	[1] [2]
Physical Form	Orange-red to dark red solid	[1] [3]
Solubility	Water-soluble; low solubility (~5 g/L)	[1] [3]
Excitation/Emission	Ex/Em ~529/548 nm; Ex/Em ~531/552 nm; Ex/Em ~532/552 nm	[1] [4] [2]
Primary Applications	Polar tracer for cell morphology, neuronal communication, hydrological tracing	[1] [3]

## Recommended Protocol & Stability Guidance

Based on its properties and general guidelines for dye storage, here is a recommended protocol for preparing and storing a stock solution in DMSO.



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- **Preparation:**

- Use **anhydrous DMSO** to minimize hydrolysis of the dye. Moisture is a primary factor in dye degradation [1].

- Prepare a concentrated stock solution (e.g., 1-10 mM). Vortex and sonicate if necessary to ensure the powder is fully dissolved.
  - Upon first preparation, confirm the concentration by measuring its absorbance and using its molar extinction coefficient, if available.
- **Storage:**
    - **Aliquot** the stock solution into small, single-use vials to avoid repeated freeze-thaw cycles and exposure to moisture [1].
    - Store the aliquots **desiccated at -20°C or below**, protected from light [1] [2]. Under these conditions, the solution may be stable for at least one month, though testing is recommended.
  - **Stability Testing:**
    - Before using an old stock solution for critical experiments, perform a **small-scale positive control** to confirm performance [1].
    - Inspect the solution visually. Discard it if you notice any precipitation or unexpected color change.

## Critical Considerations for Experimental Success

- **pH Insensitivity:** **Sulforhodamine G** does not exhibit pH-dependent absorption or fluorescence over a pH range of 3 to 10, making it a reliable tracer in various biological environments [2].
- **Membrane Impermeability:** As a polar tracer, it is membrane impermeant, which is ideal for studying cell morphology and cell-cell communication without entering cells [1].
- **Aqueous Working Solutions:** For experiments, dilute the DMSO stock into your aqueous buffer immediately before use. Solutions in water are not stable for long-term storage [1].

The stability information is based on general principles for dye handling. The most reliable approach for your specific conditions is to **validate the stability of your stock solution empirically**.

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## References

1. Sulforhodamine G [biotium.com]
2. Sulforhodamine G \*CAS 5873-16-5\* [aatbio.com]
3. Sulforhodamine G powder -Cl:45220 - FluoTechnik [fluotechnik.org]
4. Spectrum [ Sulforhodamine ] | AAT Bioquest G [aatbio.com]

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